

# physical and chemical properties of Methyl 5-hydroxypyridine-2-carboxylate

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## Compound of Interest

Compound Name: Methyl 5-hydroxypyridine-2-carboxylate

Cat. No.: B1352898

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An In-depth Technical Guide to **Methyl 5-hydroxypyridine-2-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl 5-hydroxypyridine-2-carboxylate** is a phenolic acid naturally occurring in the stems of *Mahonia fortunei*.<sup>[1][2][3][4]</sup> This molecule has garnered interest within the scientific community for its demonstrated anti-inflammatory properties, specifically its ability to inhibit nitric oxide (NO) production in vitro without inducing cytotoxicity.<sup>[1][3][4][5]</sup> This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and biological evaluation, and a visualization of its proposed mechanism of action.

## Chemical and Physical Properties

The fundamental properties of **Methyl 5-hydroxypyridine-2-carboxylate** are summarized below. This data is crucial for its handling, characterization, and application in experimental settings.

## Identifiers and Chemical Structure

Property	Value
IUPAC Name	methyl 5-hydroxypyridine-2-carboxylate[6]
Synonyms	Methyl 5-hydroxypicolinate, 5-Hydroxy-pyridine-2-carboxylic acid methyl ester[6][7]
CAS Number	30766-12-2[1][2][3][4][6][7]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> NO <sub>3</sub> [1][3][4][6]
Molecular Weight	153.14 g/mol [1][3][4][5][6]
InChI Key	YYAYXDDHGXPXWTA-UHFFFAOYSA-N[6]
SMILES	COC(=O)C1=NC=C(C=C1)O[1][4][6]

## Physical Properties

Property	Value	Source
Appearance	Off-white to pink solid[1]	MedchemExpress
Melting Point	191.5 - 192.5 °C[7]	PrepChem
Solubility	DMSO: 50 mg/mL (326.51 mM)[1][3][4]	MedchemExpress, GlpBio
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 2 years.[1]	MedchemExpress

Note: Ultrasonic assistance is recommended for dissolution in DMSO. The hygroscopic nature of DMSO can significantly impact solubility, and using newly opened solvent is advised.[1]

## Spectral Data

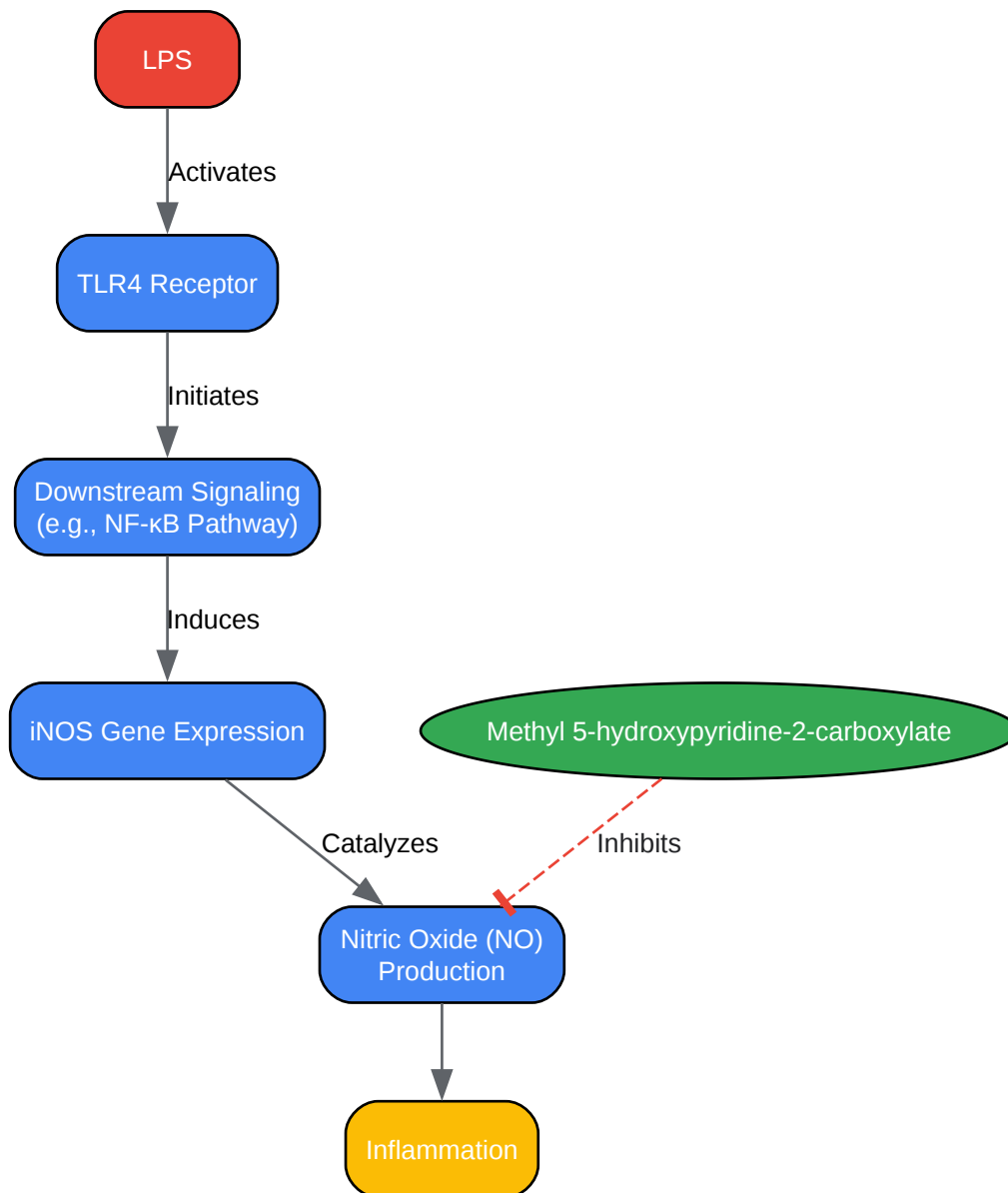
Analysis	Data
LC-MS	Calculated [M+H] <sup>+</sup> m/z = 154.1; Measured [M+H] <sup>+</sup> m/z = 154.1[2]

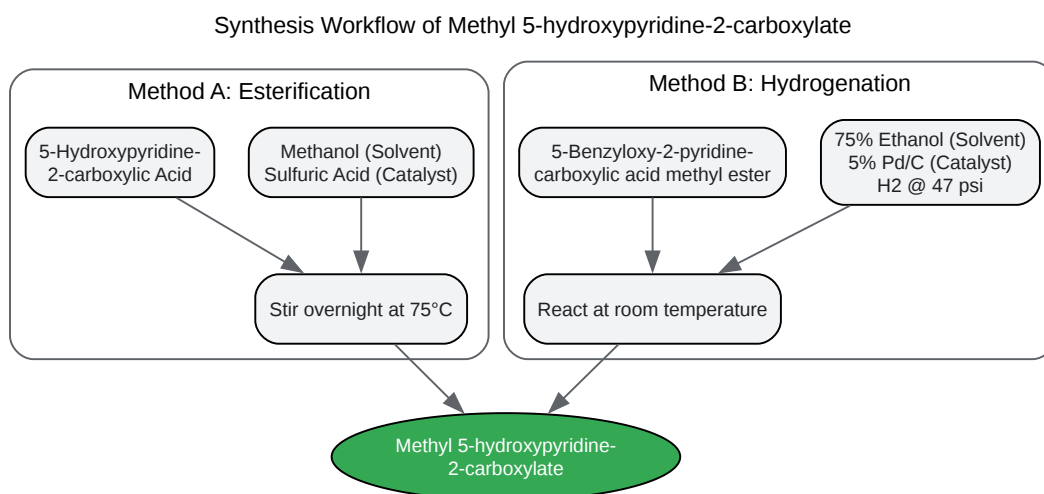
## Biological Activity and Mechanism of Action

**Methyl 5-hydroxypyridine-2-carboxylate** has been identified as an inhibitor of nitric oxide (NO) production. In studies involving lipopolysaccharide (LPS)-stimulated RAW264.7 macrophage and BV2 microglial cell lines, the compound demonstrated significant NO inhibition with IC<sub>50</sub> values of 115.67 μM and 118.80 μM, respectively.<sup>[1][3][4][5]</sup> Importantly, it did not show any cytotoxic effects at concentrations up to 200 μM.<sup>[1][3][4][5]</sup>

This activity suggests a potential role in modulating inflammatory pathways. LPS is known to activate Toll-like receptor 4 (TLR4), triggering a downstream signaling cascade that results in the expression of inducible nitric oxide synthase (iNOS) and subsequent production of NO, a key inflammatory mediator. The inhibitory action of **Methyl 5-hydroxypyridine-2-carboxylate** likely interferes with this pathway.

## Proposed Anti-inflammatory Signaling Pathway





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